

# An In-depth Technical Guide to 3-Ethyl-2-methyl-3-pentanol

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## Compound of Interest

Compound Name: 3-Ethyl-2-methyl-3-pentanol

Cat. No.: B1330359

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## Abstract

This technical guide provides a comprehensive overview of the tertiary alcohol **3-Ethyl-2-methyl-3-pentanol**, with a focus on its chemical synthesis, physical and chemical properties, and spectral data. While the compound is a structurally simple tertiary alcohol, this document consolidates available scientific information to serve as a foundational resource. A detailed experimental protocol for its synthesis via a Grignard reaction is provided, alongside tabulated quantitative data for its physicochemical properties. Notably, a thorough search of scientific literature reveals a significant gap in the historical documentation of its initial discovery and a lack of studies on its biological activity and potential pharmacological applications.

## Introduction

**3-Ethyl-2-methyl-3-pentanol** (CAS No. 597-05-7) is a tertiary alcohol with the molecular formula  $C_8H_{18}O$ .<sup>[1][2]</sup> Tertiary alcohols are characterized by a hydroxyl group attached to a carbon atom that is bonded to three other carbon atoms. This structural feature confers specific chemical properties, such as resistance to oxidation under mild conditions.<sup>[3]</sup> While many tertiary alcohols have applications in medicinal chemistry and materials science, information regarding the specific applications of **3-Ethyl-2-methyl-3-pentanol** is not readily available in the current body of scientific literature.<sup>[3]</sup> This guide aims to present the existing technical data for this compound and highlight areas where further research is needed.

## History and Discovery

Despite extensive searches of chemical databases and historical literature, specific details regarding the initial discovery and synthesis of **3-Ethyl-2-methyl-3-pentanol** are not well-documented. The compound's CAS number (597-05-7) indicates its registration in the chemical literature, but the original publication detailing its first preparation could not be definitively identified.<sup>[1][2][4]</sup> The synthesis of tertiary alcohols through methods like the Grignard reaction was well-established by the early 20th century, and it is likely that **3-Ethyl-2-methyl-3-pentanol** was first synthesized during this era as part of broader investigations into the scope of this reaction. However, without a primary source, the specific researchers and timeline remain unknown.

## Physicochemical Properties

A summary of the known physical and chemical properties of **3-Ethyl-2-methyl-3-pentanol** is presented in the table below. This data has been aggregated from various chemical databases.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O	<sup>[1][2]</sup>
Molecular Weight	130.23 g/mol	<sup>[1]</sup>
IUPAC Name	3-ethyl-2-methylpentan-3-ol	<sup>[1]</sup>
CAS Number	597-05-7	<sup>[1][2][4]</sup>
Appearance	Colorless to Almost colorless clear liquid	<sup>[1]</sup>
Boiling Point	160 °C	
Density	0.830 g/mL	
Molar Volume	157.0 mL/mol	
Topological Polar Surface Area	20.2 Å <sup>2</sup>	<sup>[1]</sup>
InChI Key	DMHIJUVUPKCGLJ-UHFFFAOYSA-N	<sup>[1][2]</sup>

## Spectral Information

Spectroscopic data is crucial for the identification and characterization of chemical compounds. The following table summarizes the available spectral information for **3-Ethyl-2-methyl-3-pentanol**.

Spectrum Type	Data Highlights	Source
$^1\text{H}$ NMR	400 MHz in $\text{CDCl}_3$	<a href="#">[1]</a>
$^{13}\text{C}$ NMR	in $\text{CDCl}_3$	<a href="#">[1]</a>
Infrared (IR)	Liquid Film	<a href="#">[1]</a>
Mass Spectrometry (MS)	Electron Ionization	<a href="#">[1]</a>

## Synthesis of 3-Ethyl-2-methyl-3-pentanol

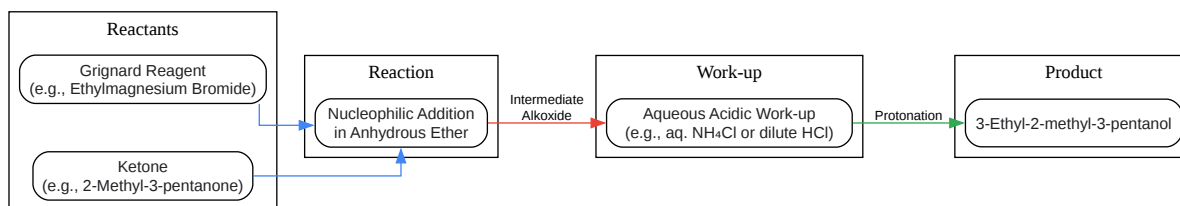
The most common and versatile method for the synthesis of tertiary alcohols like **3-Ethyl-2-methyl-3-pentanol** is the Grignard reaction. This powerful carbon-carbon bond-forming reaction involves the addition of an organomagnesium halide (Grignard reagent) to a ketone or an ester.

## Retrosynthetic Analysis

A retrosynthetic analysis of **3-Ethyl-2-methyl-3-pentanol** reveals two primary Grignard-based synthetic routes:

- Route A: The reaction of an ethyl magnesium halide (e.g., ethyl magnesium bromide) with 2-methyl-3-pentanone.
- Route B: The reaction of an isopropyl magnesium halide (e.g., isopropyl magnesium bromide) with 3-pentanone.

The following diagram illustrates the general workflow for the synthesis of **3-Ethyl-2-methyl-3-pentanol** via a Grignard reaction.



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A generalized workflow for the Grignard synthesis of **3-Ethyl-2-methyl-3-pentanol**.

## Detailed Experimental Protocol (Adapted from a similar synthesis)

The following is a detailed experimental protocol for the synthesis of **3-Ethyl-2-methyl-3-pentanol**, adapted from established procedures for the preparation of similar tertiary alcohols.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether
- Ethyl bromide
- 2-Methyl-3-pentanone
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware (three-necked round-bottom flask, dropping funnel, condenser, etc.)
- Magnetic stirrer and heating mantle

#### Procedure:

- Preparation of the Grignard Reagent:
  - All glassware must be oven-dried and assembled under a dry, inert atmosphere (e.g., nitrogen or argon).
  - Place magnesium turnings in the three-necked flask.
  - Add a small volume of anhydrous diethyl ether to cover the magnesium.
  - Prepare a solution of ethyl bromide in anhydrous diethyl ether in the dropping funnel.
  - Add a small amount of the ethyl bromide solution to the magnesium. The reaction should initiate, as indicated by bubbling and a slight warming of the flask. If the reaction does not start, gentle warming or the addition of a small iodine crystal may be necessary.
  - Once the reaction has started, add the remaining ethyl bromide solution dropwise at a rate that maintains a gentle reflux.
  - After the addition is complete, continue to stir the mixture until most of the magnesium has reacted.
- Reaction with the Ketone:
  - Prepare a solution of 2-methyl-3-pentanone in anhydrous diethyl ether.
  - Cool the Grignard reagent solution in an ice bath.
  - Add the ketone solution dropwise to the stirred Grignard reagent. A precipitate will form.
  - After the addition is complete, allow the reaction mixture to stir at room temperature for a specified time to ensure the reaction goes to completion.
- Work-up and Purification:
  - Carefully pour the reaction mixture over a mixture of crushed ice and a saturated aqueous solution of ammonium chloride to quench the reaction and hydrolyze the magnesium

alkoxide.

- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and remove the solvent by rotary evaporation.
- The crude product can be purified by fractional distillation under reduced pressure to yield pure **3-Ethyl-2-methyl-3-pentanol**.

## Biological Activity and Signaling Pathways

A comprehensive search of the scientific and medical literature (including PubMed, Scopus, and other relevant databases) was conducted to identify any studies related to the biological activity, pharmacology, or toxicology of **3-Ethyl-2-methyl-3-pentanol**. No studies detailing any specific biological effects, mechanism of action, or interaction with signaling pathways for this compound were found.

While tertiary alcohols as a class are of interest in drug discovery due to their potential for improved metabolic stability compared to primary and secondary alcohols, there is no publicly available research that has explored **3-Ethyl-2-methyl-3-pentanol** in a biological context.<sup>[3]</sup> The steric hindrance provided by the three alkyl groups can protect the hydroxyl group from metabolic processes like glucuronidation.<sup>[3]</sup> However, without experimental data, any potential biological activity of **3-Ethyl-2-methyl-3-pentanol** remains speculative.

Due to the absence of data on its biological interactions, the mandatory visualization of a signaling pathway involving this compound cannot be provided.

## Conclusion and Future Directions

**3-Ethyl-2-methyl-3-pentanol** is a well-characterized tertiary alcohol from a chemical and physical standpoint. Its synthesis is readily achievable through standard organic chemistry techniques, most notably the Grignard reaction. However, there is a striking lack of information

regarding its history and, more importantly, its biological properties. For researchers and professionals in drug development, this compound represents a blank slate.

Future research could focus on:

- **Screening for Biological Activity:** The compound could be included in high-throughput screening campaigns to assess its activity against a wide range of biological targets.
- **Toxicological Studies:** A comprehensive toxicological profile would be necessary before any further development.
- **Medicinal Chemistry Applications:** Given the interest in tertiary alcohols in drug design, **3-Ethyl-2-methyl-3-pentanol** could serve as a scaffold or starting material for the synthesis of more complex molecules with potential therapeutic applications.

In conclusion, while this guide provides a thorough overview of the current knowledge of **3-Ethyl-2-methyl-3-pentanol**, its primary value may be in highlighting a significant gap in the scientific literature, inviting further investigation into the potential of this simple yet understudied molecule.

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. 3-Pentanol, 3-ethyl-2-methyl- [webbook.nist.gov]
- 3. Tertiary Alcohol: Reaping the Benefits but Minimizing the Drawbacks of Hydroxy Groups in Drug Discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. spectrumchemical.com [spectrumchemical.com]
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